

Spectroscopic data for 3-Bromo-7-fluoroquinoline

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Compound of Interest

Compound Name: 3-Bromo-7-fluoroquinoline

CAS No.: 225366-90-5

Cat. No.: B3028576

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Technical Monograph: Structural Elucidation and Spectroscopic Profiling of **3-Bromo-7-fluoroquinoline**

Executive Summary

3-Bromo-7-fluoroquinoline (CAS 1375108-29-4) is a critical heterocyclic intermediate in the synthesis of advanced medicinal pharmacophores, particularly for c-Met and VEGF kinase inhibitors. Its structural integrity is defined by the specific regiochemistry of the halogen substituents. The coexistence of bromine (C3) and fluorine (C7) on the quinoline scaffold presents unique spectroscopic challenges due to spin-spin coupling (

) and isotopic distribution (

).

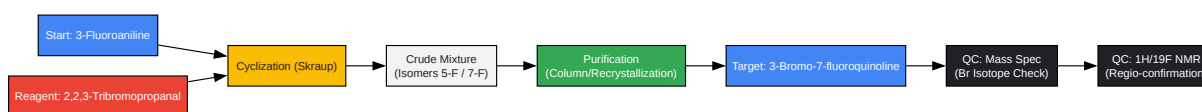
This guide provides a definitive technical framework for the identification, characterization, and quality control (QC) of this compound, distinguishing it from common regioisomers (e.g., 6-fluoro or 3-bromo-5-fluoro variants).

Part 1: Chemical Context & Synthesis[1][2][3][4]

To understand the impurity profile, one must understand the origin. **3-Bromo-7-fluoroquinoline** is typically synthesized via two primary pathways, each introducing specific "silent" impurities that spectroscopic QC must detect.

- Skraup-type Cyclization: Condensation of 3-fluoroaniline with 2-bromoacrolein (or equivalents).
 - Risk:[1][2] Regioisomer formation (5-fluoro vs. 7-fluoro).
- Bromination of 7-Fluoroquinoline: Electrophilic aromatic substitution.
 - Risk:[1][2] Poly-bromination (3,6-dibromo species).

Synthesis & QC Workflow (Graphviz)



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Figure 1: Synthesis workflow highlighting the critical purification step required to separate the 5-fluoro regioisomer before spectroscopic validation.

Part 2: Mass Spectrometry (MS) Profiling

Mass spectrometry provides the first "Go/No-Go" gate. For **3-Bromo-7-fluoroquinoline**, the primary validation marker is the bromine isotopic signature.

- Molecular Formula:

[2][3]

- Exact Mass: 224.96 (for

)

Key Diagnostic Features:

- The "Twin Towers" Pattern: Bromine exists as
(50.7%) and
(49.3%).
 - The molecular ion (M^+) must appear as a doublet of equal intensity separated by 2 mass units.
 - Observed Peaks (ESI+):
226.0 (M^+) and 228.0 (M^+).
(Fluoroquinoline core).
- Fragmentation (EI):
 - Loss of Br radical ($M^{\cdot+}$) leads to a cation at
(Fluoroquinoline core).
 - Subsequent loss of HCN (typical of quinolines) from the pyridine ring.

Ion Species	m/z (Theoretical)	Relative Abundance	Diagnostic Significance
()	225.96	100%	Parent Ion (Base)
()	227.96	~98%	Br Isotope Confirmation
	147.05	Variable	Loss of Bromine

Part 3: Nuclear Magnetic Resonance (NMR) Elucidation

This is the definitive method for proving the fluorine is at position 7 and not 5, 6, or 8.

Solvent:

or

(Values below referenced to

,

7.26 ppm).

A. NMR (Proton) - Predicted & Rationalized

The quinoline ring current and the electronegative N, Br, and F atoms create a distinct chemical shift landscape.

Proton	Shift (ppm)	Multiplicity	Coupling (in Hz)	Assignment Logic
H2	8.85 - 8.95	Singlet (d)		Most deshielded due to adjacent Nitrogen and Br at C3. Appears as a singlet or fine doublet.
H4	8.30 - 8.40	Singlet (d)		Deshielded by Br (ortho) and ring current.
H8	7.70 - 7.80	dd	,	Ortho to Fluorine (large) and Ortho to H6.
H5	7.80 - 7.90	dd	,	Meta to Fluorine (medium).
H6	7.35 - 7.45	ddd	, ,	The "middle" proton, split by H5, H8, and F7.

Note: "d" indicates meta-coupling is often too small to resolve fully on <400 MHz instruments, appearing as a broadened singlet.*

Crucial Regio-Specific Marker:

- H8 vs H5: H8 is typically more shielded than H5 in quinolines, but the ortho-fluorine effect at C7 will cause significant splitting and shifting. The presence of a large (~10 Hz) on the proton adjacent to Nitrogen (if H8) or lack thereof helps distinguish isomers. In the 7-fluoro isomer, H8 must show large H-F coupling.

B. NMR (Fluorine)

- Shift:

to

ppm (relative to

).
- Pattern: Multiplet (specifically a triplet of doublets or similar complex pattern) due to coupling with H6 and H8.
- Diagnostic: If the signal is a singlet, the structure is incorrect (implies no adjacent protons).

C. NMR (Carbon)

The C-F coupling provides a "fingerprint" for the C7 position.

- C7: Doublet,

(Typical for aromatic C-F).
- C6/C8: Doublets,

(Ortho coupling).

Part 4: Infrared Spectroscopy (IR)

IR is less specific for regio-isomers but essential for functional group validation.

- 3050 - 3080 cm

: C-H stretching (Aromatic).
- 1580 - 1620 cm

: C=N / C=C skeletal vibrations (Quinoline ring breathing).
- 1200 - 1250 cm

: C-F stretching (Strong, broad band).

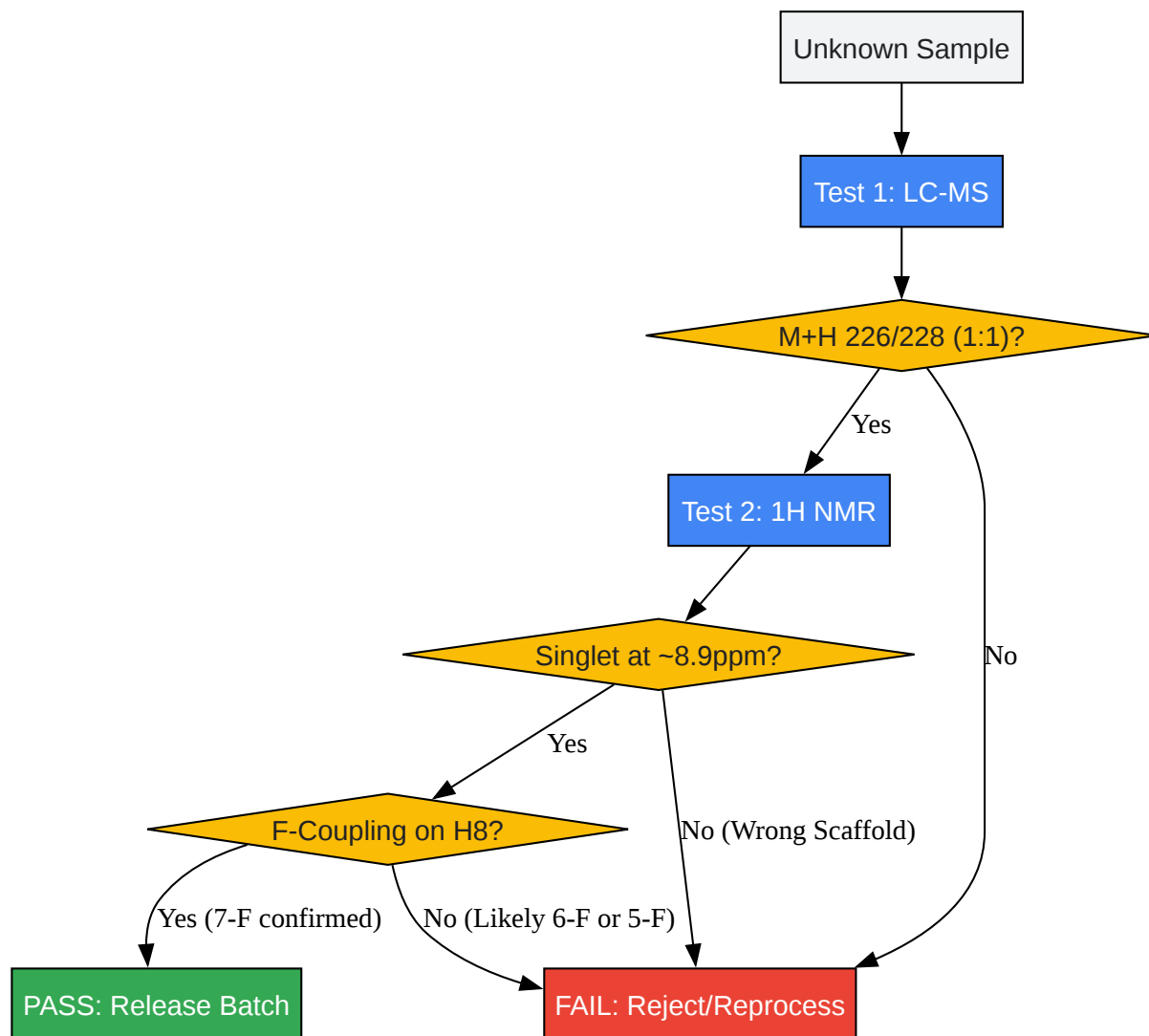
- 1050 - 1080 cm

: C-Br vibrations (often weaker/fingerprint).

Part 5: Quality Control Protocol (Self-Validating System)

This protocol ensures that the data collected confirms the structure through cross-verification.

Decision Logic (Graphviz)



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Figure 2: The logic gate for batch release. Note that MS confirms the atoms, but NMR confirms the arrangement.

References

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